

# Best practices for handling and storage of (E/Z)-ensifentrine powder

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## Compound of Interest

Compound Name: (E/Z)-Ensifentrine

Cat. No.: B1193527

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## Technical Support Center: (E/Z)-Ensifentrine Powder

This technical support center provides researchers, scientists, and drug development professionals with best practices for handling and storing **(E/Z)-ensifentrine** powder. Below you will find troubleshooting guides and frequently asked questions to address specific issues that may be encountered during experiments.

### Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **(E/Z)-ensifentrine** powder?

A1: To ensure the stability and integrity of **(E/Z)-ensifentrine** powder, it is crucial to adhere to the recommended storage conditions. The powder should be kept in a tightly sealed container in a cool, well-ventilated area, protected from direct sunlight and sources of ignition.<sup>[1][2]</sup> Specific temperature recommendations and shelf life are provided in the table below.

Q2: What personal protective equipment (PPE) should be used when handling ensifentrine powder?

A2: When handling ensifentrine powder, it is essential to use appropriate personal protective equipment to avoid inhalation and contact with skin and eyes.<sup>[1][2]</sup> Recommended PPE

includes safety goggles with side-shields, protective gloves (impervious), and a suitable respirator.[1][2][3] It is also advised to work in an area with adequate exhaust ventilation.[1][2]

Q3: How should I handle a spill of ensifentrine powder?

A3: In the event of a spill, personal protective equipment should be worn.[1] Avoid creating dust.[3] The spilled powder should be swept up and placed in a suitable, closed container for disposal.[3] Spills can be cleaned up by absorbing solutions with a finely-powdered liquid-binding material like diatomite.[2] Surfaces and equipment can be decontaminated by scrubbing with alcohol.[2] It is important to prevent the product from entering drains or water courses.[1][2]

Q4: What are the known physical and chemical properties of ensifentrine?

A4: Ensifentrine is a yellow to pale yellow crystalline powder.[4] It is a bifunctional dual phosphodiesterase 3/4 inhibitor.[5][6] Key physicochemical properties are summarized in the table below.

Q5: Are there different polymorphic forms of ensifentrine that I should be aware of?

A5: Yes, studies have identified at least three polymorphic forms of ensifentrine (Forms I, II, and III).[5][6] The solubility and chemical stability of the compound can be affected by its polymorphic form, which is a critical factor for drug formulation.[5][6] It has been observed that Forms II and III can convert to Form I under certain pH conditions.[5][6] Form I can also be transformed into a new stable salt form at a pH of 1.2.[5][6]

## Troubleshooting Guide

Issue	Possible Cause(s)	Recommended Action(s)
Powder has changed color or appearance.	- Exposure to light, heat, or moisture.- Chemical degradation or contamination.	- Do not use the powder.- Review storage conditions to ensure they meet recommendations.- Contact the supplier for guidance and to report the issue.
Inconsistent experimental results.	- Inaccurate weighing due to static electricity.- Non-homogenous powder.- Degradation of the compound.	- Use an anti-static weighing dish or ionizer.- Gently mix the powder before weighing.- Verify the storage conditions and age of the powder. Consider using a fresh batch.
Difficulty dissolving the powder.	- Use of an inappropriate solvent.- Incorrect pH of the solvent.- Saturation limit reached.	- Consult literature for appropriate solvents.- Adjust the pH of the solution as ensifentrine's solubility can be pH-dependent. <sup>[5]</sup> <sup>[6]</sup> - Increase the volume of the solvent.
Accidental inhalation of the powder.	- Improper handling techniques.- Inadequate ventilation.	- Immediately move to an area with fresh air. <sup>[2]</sup> If breathing is difficult, seek medical attention. <sup>[2]</sup> - Review and improve handling procedures and ensure work is performed in a well-ventilated area or fume hood.
Skin or eye contact with the powder.	- Inadequate personal protective equipment.	- For skin contact, rinse thoroughly with large amounts of water and remove contaminated clothing. <sup>[1]</sup> <sup>[2]</sup> - For eye contact, flush with large amounts of water, separating eyelids with fingers,

and seek prompt medical attention.[\[1\]](#)[\[2\]](#)

## Data Presentation

Table 1: Recommended Storage Conditions for **(E/Z)-Ensifentrine**

Form	Temperature	Duration	Source
Powder	-20°C	3 years	<a href="#">[1]</a> <a href="#">[2]</a>
Powder	4°C	2 years	<a href="#">[1]</a> <a href="#">[2]</a>
In Solvent	-80°C	6 months	<a href="#">[2]</a>
In Solvent	-20°C	1 month	<a href="#">[2]</a>

Table 2: Physicochemical Properties of **(E/Z)-Ensifentrine**

Property	Value	Source
Molecular Formula	C <sub>26</sub> H <sub>31</sub> N <sub>5</sub> O <sub>4</sub>	<a href="#">[7]</a>
Molecular Weight	477.6 g/mol	<a href="#">[7]</a>
Appearance	Yellow to pale yellow crystalline powder	<a href="#">[4]</a>
XLogP3	2.7	<a href="#">[7]</a>
Hydrogen Bond Donor Count	2	<a href="#">[7]</a>
Hydrogen Bond Acceptor Count	5	<a href="#">[7]</a>
Rotatable Bond Count	6	<a href="#">[7]</a>

## Experimental Protocols

Protocol 1: General Handling and Weighing of Ensifentrine Powder

- Preparation:
  - Ensure the work area (e.g., chemical fume hood, ventilated balance enclosure) is clean and free of contaminants.
  - Don the appropriate PPE: safety goggles with side-shields, chemical-resistant gloves, and a lab coat. A respirator may be necessary based on the quantity of powder being handled and the ventilation available.
- Equilibration:
  - Before opening, allow the container of ensifentrine powder to equilibrate to room temperature to prevent condensation of moisture on the cold powder.
- Weighing:
  - Use a calibrated analytical balance.
  - To minimize static, use an anti-static weighing boat or an ionizer.
  - Carefully open the container. Avoid creating airborne dust.
  - Use a clean, dedicated spatula to transfer the desired amount of powder to the weighing boat.
  - Promptly and tightly reseal the container after dispensing.
- Dissolution:
  - Transfer the weighed powder to a suitable vessel.
  - Add the desired solvent and mix thoroughly. Sonication may be used to aid dissolution if appropriate for the experiment.
- Cleanup:
  - Clean the spatula and work surfaces with an appropriate solvent (e.g., ethanol or isopropanol) and wipe dry.

- Dispose of contaminated materials (e.g., weighing boat, wipes) in accordance with institutional guidelines for chemical waste.

## Protocol 2: Preparation of Stock Solutions

- Solvent Selection:
  - Choose a solvent in which ensifentrine is known to be soluble and stable. Refer to relevant literature or the supplier's technical data sheet.
- Calculation:
  - Calculate the mass of ensifentrine powder required to achieve the desired concentration and volume of the stock solution.
- Weighing and Dissolution:
  - Following Protocol 1, accurately weigh the calculated mass of ensifentrine powder.
  - Transfer the powder to a volumetric flask of the appropriate size.
  - Add a portion of the selected solvent to the flask (approximately half the final volume).
  - Agitate the flask to dissolve the powder completely. A vortex mixer or gentle warming may be used if necessary, provided it does not degrade the compound.
- Final Volume Adjustment:
  - Once the powder is fully dissolved, add the solvent to the calibration mark on the volumetric flask.
  - Cap the flask and invert it several times to ensure the solution is homogeneous.
- Storage:
  - Transfer the stock solution to a clearly labeled, sealed container (e.g., an amber vial to protect from light).

- Store the solution at the recommended temperature (e.g., -20°C or -80°C) for the appropriate duration as indicated in Table 1.

## Visualizations

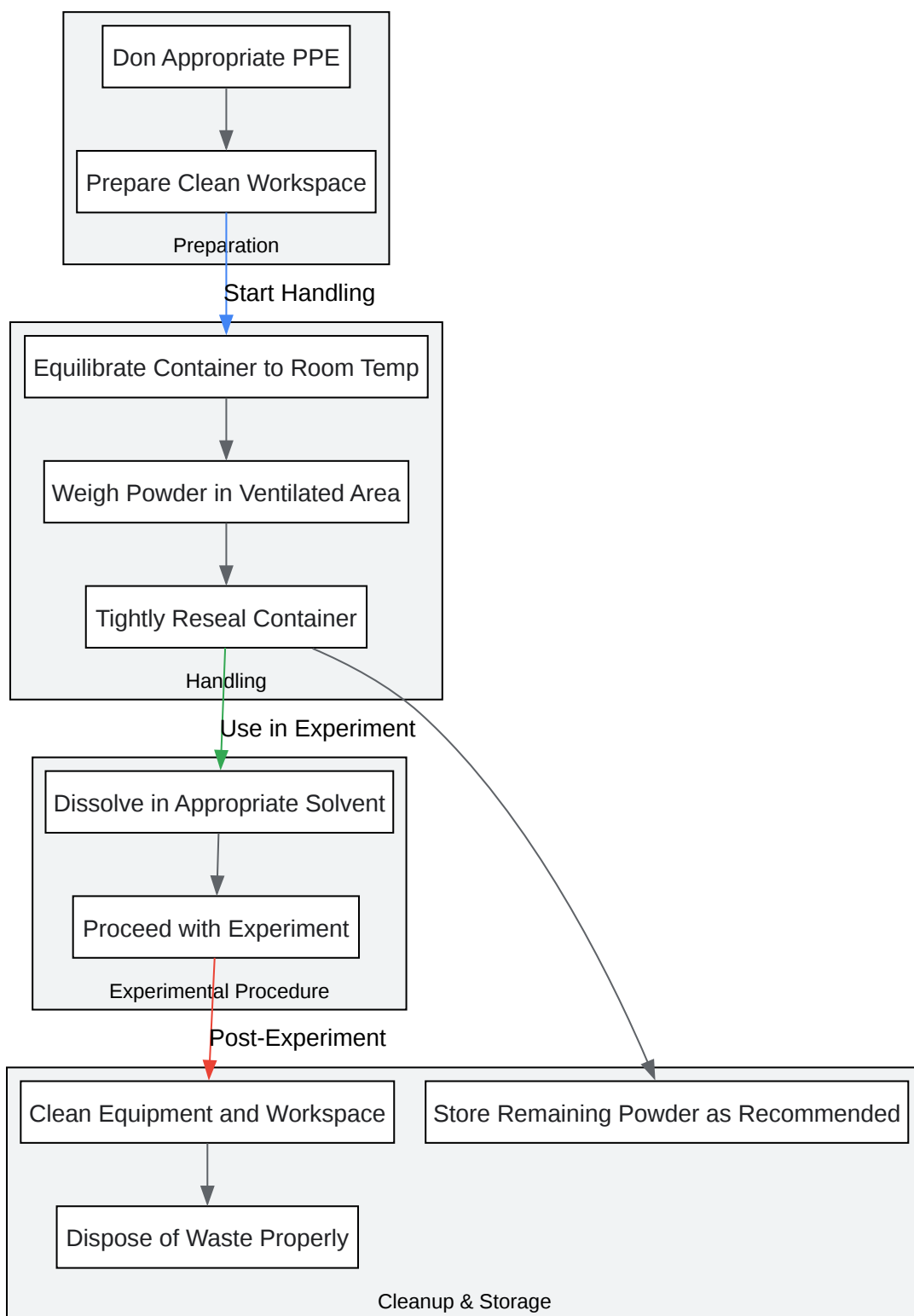


Figure 1: Ensifentrine Powder Handling Workflow

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Figure 1: Ensifentrine Powder Handling Workflow



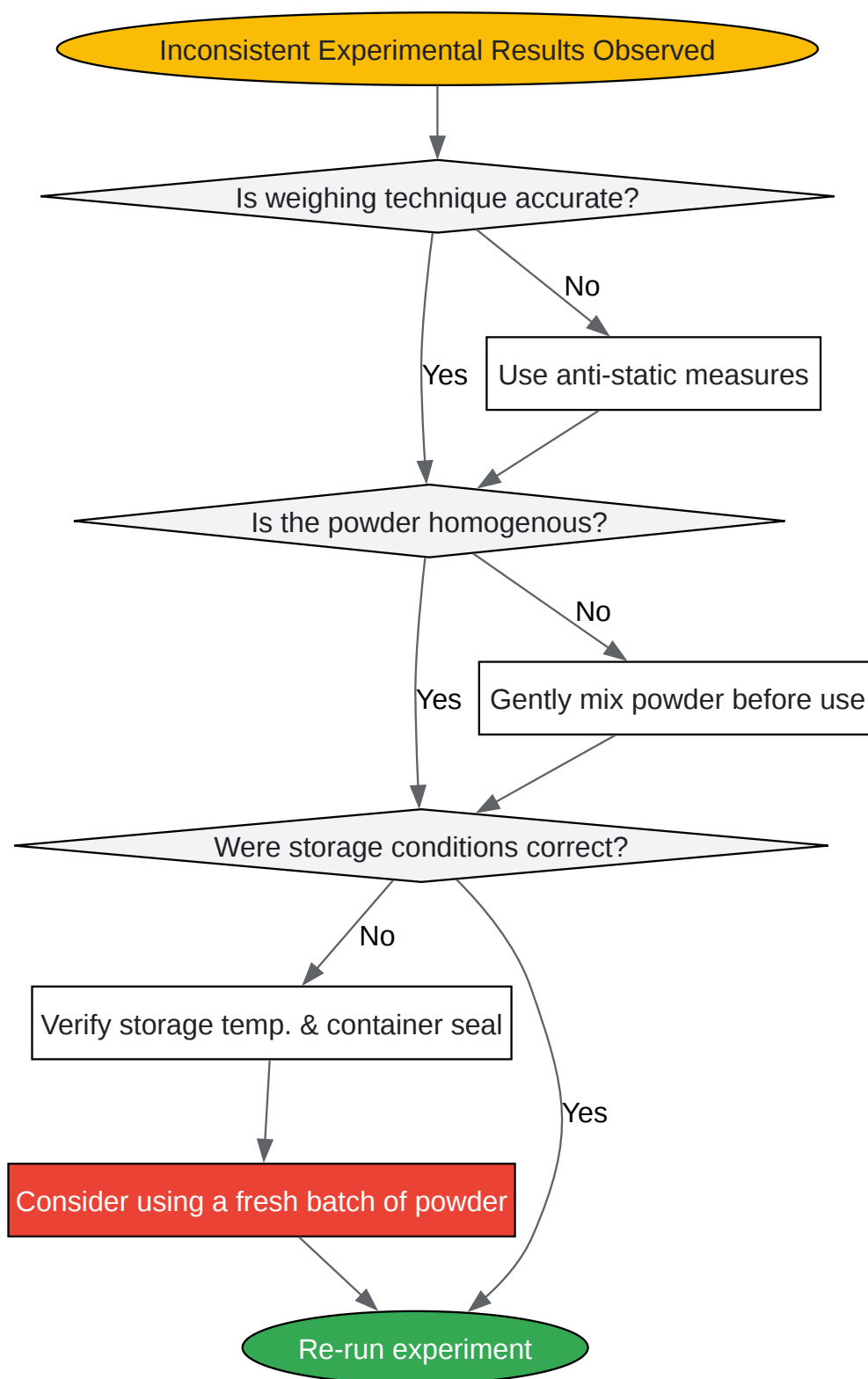


Figure 2: Troubleshooting Inconsistent Results

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